

An In-depth Technical Guide to the Synthesis of Propan-2-yl Pentanoate

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Compound of Interest

Compound Name: *Isopropyl valerate*

Cat. No.: *B102743*

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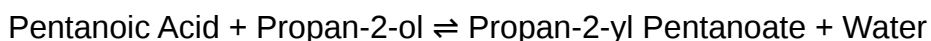
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of propan-2-yl pentanoate, an ester commonly known as isopropyl pentanoate. The primary synthetic route detailed is the Fischer esterification, a well-established and efficient method for producing esters from carboxylic acids and alcohols. This document includes detailed experimental protocols, tabulated quantitative data, and visualizations of the reaction mechanism and experimental workflow to support research and development activities.

Core Synthesis: Fischer Esterification

The synthesis of propan-2-yl pentanoate is most commonly achieved through the Fischer esterification of pentanoic acid with propan-2-ol (isopropyl alcohol) in the presence of an acid catalyst.^[1] This reversible reaction involves the nucleophilic acyl substitution of the carboxylic acid.^[2] To drive the equilibrium towards the formation of the ester, an excess of one of the reactants, typically the less expensive alcohol, is used, and the water produced is often removed.^[1]

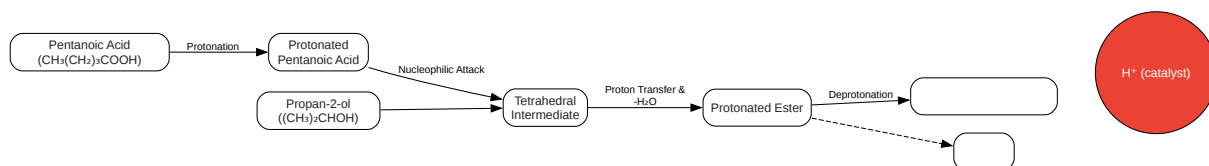
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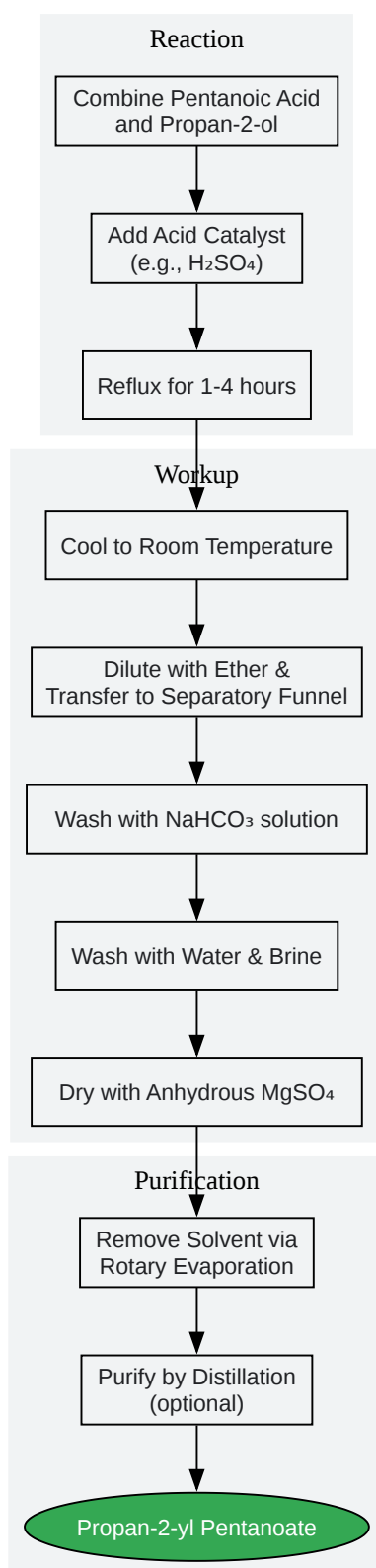


Reaction Mechanism

The Fischer esterification proceeds through a series of protonation and deprotonation steps, which activate the carboxylic acid towards nucleophilic attack by the alcohol. The generally accepted mechanism is as follows:

- Protonation of the carbonyl oxygen: The acid catalyst protonates the carbonyl oxygen of the pentanoic acid, increasing the electrophilicity of the carbonyl carbon.
- Nucleophilic attack: The lone pair of electrons on the oxygen atom of propan-2-ol attacks the electrophilic carbonyl carbon, leading to the formation of a tetrahedral intermediate.
- Proton transfer: A proton is transferred from the oxonium ion to one of the hydroxyl groups, forming a good leaving group (water).
- Elimination of water: The lone pair of electrons on the remaining hydroxyl group reforms the carbonyl double bond, expelling a molecule of water.
- Deprotonation: The protonated ester is deprotonated to yield the final product, propan-2-yl pentanoate, and regenerates the acid catalyst.





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References

- 1. athabascau.ca [athabascau.ca]
- 2. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
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